

# 5-Dibromomethyl anastrozole CAS number and identification

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## Compound of Interest

Compound Name: 5-Dibromomethyl anastrozole

Cat. No.: B193202

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## In-Depth Technical Guide: 5-Dibromomethyl Anastrozole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Dibromomethyl anastrozole**, a key synthetic intermediate in the preparation of the aromatase inhibitor, Anastrozole.

## Chemical Identification and Properties

**5-Dibromomethyl anastrozole**, also known as Anastrozole EP Impurity D, is a crucial compound in pharmaceutical synthesis and impurity profiling.<sup>[1][2][3]</sup> Its unique structure and properties are detailed below.

## CAS Number

The Chemical Abstracts Service (CAS) registry number for **5-Dibromomethyl anastrozole** is 1027160-12-8.<sup>[1][2][3][4]</sup>

## Chemical Structure and Nomenclature

The systematic chemical name for this compound is 2,2'-[5-(Dibromomethyl)benzene-1,3-diyl]bis(2-methylpropanenitrile).<sup>[1][2]</sup>

Table 1: Chemical Identification

Identifier	Value
CAS Number	1027160-12-8[1][2][3][4]
IUPAC Name	2,2'-[5-(Dibromomethyl)benzene-1,3-diyl]bis(2-methylpropanenitrile)[1][2]
Synonyms	5-Dibromomethyl Anastrozole, Anastrozole EP Impurity D[1][2][3], Anastrozole USP Related Compound E, Anastrozole Dibromo Impurity[3], 3,5-Bis(2-cyanoprop-2-yl)bromobenzyl bromide[5]
Molecular Formula	C <sub>15</sub> H <sub>16</sub> Br <sub>2</sub> N <sub>2</sub> [2][4]
Molecular Weight	384.11 g/mol [2][4][6]
InChI Key	AJUNARPIHUBZNV-UHFFFAOYSA-N[4]
SMILES	<chem>N#CC(C)(C)C1=CC(C(Br)Br)=CC(C(C)(C)C#N)=C1</chem> [4][6]

## Physicochemical Properties

Table 2: Physicochemical Data

Property	Value
Physical Form	Solid[4]
Solubility	Chloroform: Sparingly soluble; Methanol: Slightly soluble[4]
Storage	Room temperature in continental US; may vary elsewhere[4][6]
Stability	≥ 4 years[4]

## Role in Anastrozole Synthesis

**5-Dibromomethyl anastrozole** is a synthetic intermediate in the manufacturing process of Anastrozole.[4][6] Anastrozole is a non-steroidal aromatase inhibitor used in the treatment of breast cancer in postmenopausal women.[2][5] The presence of **5-Dibromomethyl anastrozole** as an impurity in the final drug product is closely monitored to ensure the safety and efficacy of the medication.[1][2]

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and characterization of **5-Dibromomethyl anastrozole** are proprietary to pharmaceutical manufacturers and are not publicly available in the searched literature. However, its identity is typically confirmed using standard analytical techniques such as:

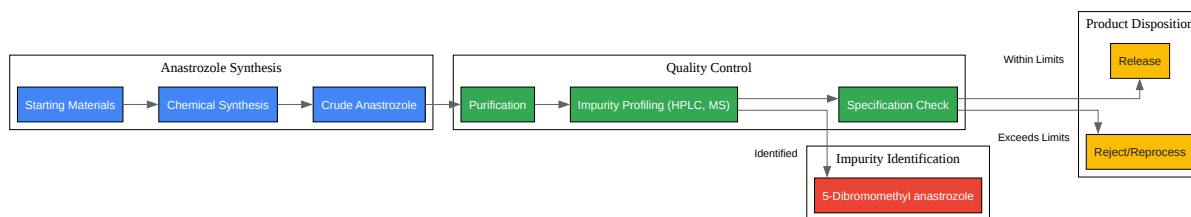
- High-Performance Liquid Chromatography (HPLC): For purity assessment and quantification.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure.

## Signaling Pathways and Biological Activity

As a synthetic intermediate and impurity, **5-Dibromomethyl anastrozole** is not intended for therapeutic use and its biological activity or interaction with signaling pathways has not been characterized in the public domain.[4] Its primary relevance is in the context of the chemical synthesis and quality control of Anastrozole.

## Logical Relationship in Anastrozole Quality Control

The following diagram illustrates the logical workflow for the identification and control of **5-Dibromomethyl anastrozole** as an impurity in Anastrozole.



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Caption: Workflow for Anastrozole quality control.

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## References

- 1. Anastrozole EP Impurity D | 1027160-12-8 | SynZeal [synzeal.com]
- 2. Anastrozole EP Impurity D | 1027160-12-8 [chemicea.com]
- 3. glp pharm standards.com [glp pharm standards.com]
- 4. caymanchem.com [caymanchem.com]
- 5. veeprho.com [veeprho.com]
- 6. medchemexpress.com [medchemexpress.com]
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